

# The Versatile Scaffold: Thieno[2,3-b]furan in Modern Medicinal Chemistry

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Compound of Interest		
Compound Name:	Thieno[2,3-b]furan	
Cat. No.:	B14668842	Get Quote

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

The **thieno[2,3-b]furan** core, a fused heterocyclic system comprising a thiophene and a furan ring, has emerged as a privileged scaffold in medicinal chemistry. Its unique structural and electronic properties have made it a versatile building block for the development of novel therapeutic agents across a spectrum of diseases. This document provides an in-depth overview of the applications of **thieno[2,3-b]furan** derivatives, complete with detailed experimental protocols for their synthesis and biological evaluation, and visualizations of key signaling pathways they modulate.

## Therapeutic Applications of Thieno[2,3-b]furan Derivatives

Derivatives of the **thieno[2,3-b]furan** nucleus have demonstrated significant potential in several key therapeutic areas, including oncology, inflammation, and infectious diseases. The rigid, planar structure of the **thieno[2,3-b]furan** core provides an excellent framework for the design of molecules that can selectively interact with various biological targets.

## **Anticancer Activity**

A significant area of investigation for **thieno[2,3-b]furan** derivatives has been in the development of novel anticancer agents. These compounds have been shown to inhibit the







proliferation of various cancer cell lines through the modulation of critical signaling pathways involved in tumor growth and progression.[1][2]

Table 1: Anticancer Activity of Thieno[2,3-d]pyrimidine Derivatives (a closely related scaffold)



Compound	Target/Cell Line	IC50 (μM)	Reference
17f	VEGFR-2	0.23 ± 0.03	[3]
HCT-116	2.80 ± 0.16	[3]	
HepG2	4.10 ± 0.45	[3]	
9	MCF-7	27.83	[4]
12	MCF-7	29.22	[4]
13	MCF-7	22.52	[4]
14	MCF-7	22.12	[4]
13g	HepG2	16.006 ± 0.58	[5]
HCT-116	10.151 ± 0.41	[5]	
MCF-7	11.214 ± 0.49	[5]	
A431	13.884 ± 0.51	[5]	
13h	HepG2	13.491 ± 0.47	[5]
HCT-116	9.482 ± 0.38	[5]	<u></u>
MCF-7	7.592 ± 0.32	[5]	
A431	10.931 ± 0.44	[5]	
13k	HepG2	11.273 ± 0.45	[5]
HCT-116	8.364 ± 0.35	[5]	
MCF-7	9.861 ± 0.41	[5]	
A431	12.075 ± 0.48	[5]	
10b	MCF-7	19.4 ± 0.22	[6]
10e	MCF-7	14.5 ± 0.30	[6]
8d	внк	17 μg/mL	[7]
HUH-7	5.8 μg/mL	[7]	

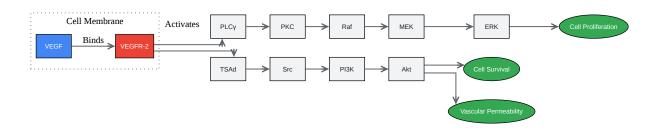


8.3 μg/mL [7]
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Key molecular targets for the anticancer activity of **thieno[2,3-b]furan** derivatives include:

- Vascular Endothelial Growth Factor Receptor 2 (VEGFR-2): Inhibition of VEGFR-2, a key regulator of angiogenesis, is a crucial strategy in cancer therapy. Certain thieno[2,3d]pyrimidine derivatives have shown potent inhibitory activity against this receptor.[3]
- Epidermal Growth Factor Receptor (EGFR) and HER2: Dual inhibition of EGFR and HER2 is an effective approach for treating certain types of cancer. Thieno[2,3-d]pyrimidine derivatives have been designed as potent inhibitors of these receptor tyrosine kinases.[5]
- c-Met: The c-Met proto-oncogene encodes a receptor tyrosine kinase that is often dysregulated in cancer. **Thieno[2,3-b]furan**-based compounds are being explored as c-Met inhibitors.
- Rho-associated coiled-coil containing protein kinase (ROCK): ROCK signaling is implicated
  in cancer cell motility and invasion. Thieno[2,3-b]furan derivatives have been investigated
  as ROCK inhibitors.

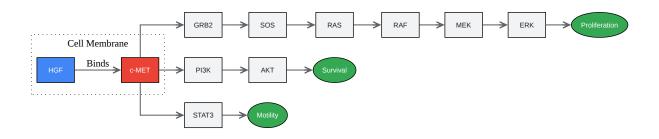
Signaling Pathway Diagrams:

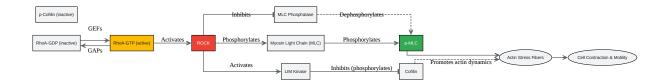


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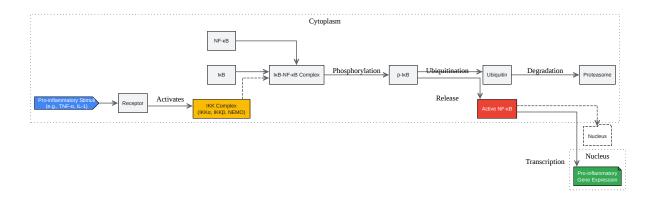


Caption: Simplified VEGFR-2 signaling pathway leading to cell proliferation, survival, and permeability.









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